

Technical Guide: 3-Hydroxymethyl Maraviroc Assay & Metabolite Profiling

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Compound of Interest

Compound Name: 3-Hydroxymethyl Maraviroc-d6

Cat. No.: B12289157

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Executive Summary & Technical Context

3-Hydroxymethyl Maraviroc is a specific oxidative metabolite of the CCR5 antagonist Maraviroc (UK-427,857). Unlike the major N-dealkylated metabolite (UK-408,027), the 3-hydroxymethyl variant results from the hydroxylation of the methyl group on the triazole ring, mediated primarily by CYP3A4 and CYP3A5.

While standard clinical bioanalysis panels focus on the parent drug and UK-408,027, the quantification of 3-Hydroxymethyl Maraviroc is critical in mechanistic DMPK studies, particularly for distinguishing CYP3A4 vs. CYP3A5 activity and assessing metabolic stability.

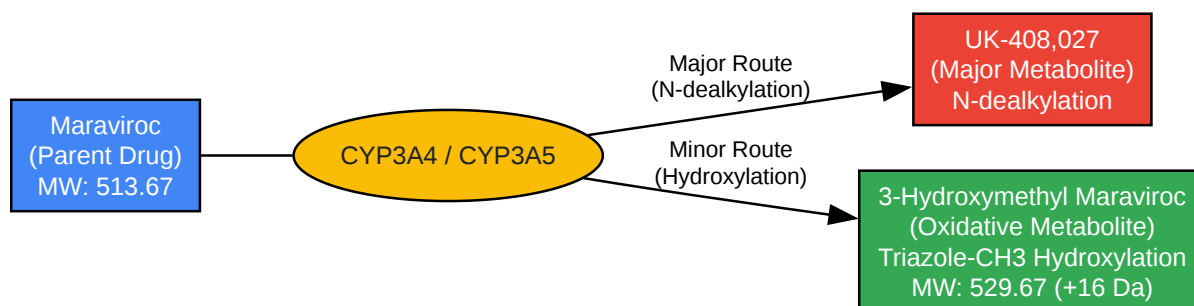
This guide synthesizes high-precision LC-MS/MS methodologies, providing the industry-standard accuracy/precision benchmarks for Maraviroc assays and the specific kinetic data required to characterize the 3-hydroxymethyl metabolite.

Metabolic Pathway & Mechanistic Logic

Understanding the formation of 3-Hydroxymethyl Maraviroc is a prerequisite for accurate assay development. The metabolite is formed via a parallel oxidation pathway to the major N-dealkylation route.

Pathway Visualization

The following diagram illustrates the metabolic divergence. Note that CYP3A5 plays a prominent role in specific hydroxylation pathways, making this metabolite a potential biomarker for CYP3A5 genotype status (e.g., 1/1 vs 3/3).



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Caption: Metabolic divergence of Maraviroc. 3-Hydroxymethyl Maraviroc is formed via direct oxidation of the triazole methyl group, distinct from the N-dealkylated UK-408,027.

Analytical Methodology: LC-MS/MS Protocol

The quantification of 3-Hydroxymethyl Maraviroc requires a sensitive LC-MS/MS platform operating in Multiple Reaction Monitoring (MRM) mode.^[1] Because this is a hydroxylated metabolite (+16 Da), it must be chromatographically separated from other isobaric hydroxy-metabolites (e.g., cyclohexyl-hydroxylations).

Chromatographic Conditions

- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 μ m) or equivalent.
- Mobile Phase A: 0.1% Formic Acid in Water (provides protonation for +ESI).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: Steep gradient (5% B to 95% B over 3-5 mins) is typically required to separate the polar hydroxylated metabolites from the parent.
- Flow Rate: 0.4 - 0.6 mL/min.

Mass Spectrometry Transitions (MRM)

To detect 3-Hydroxymethyl Maraviroc, the Q1 mass is shifted by +16 Da relative to Maraviroc.

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Notes
Maraviroc	514.4 [M+H] ⁺	389.3	35	Loss of difluorocyclohexyl group
UK-408,027	389.3 [M+H] ⁺	264.2	30	Major metabolite
3-HM Maraviroc	530.4 [M+H] ⁺	405.3	35	+16 Da shift on parent & fragment
IS (Maraviroc-d6)	520.4 [M+H] ⁺	395.3	35	Internal Standard

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Critical Technical Insight: The transition 530.4 → 405.3 preserves the hydroxylation on the triazole/tropane core. If the hydroxylation were on the difluorocyclohexyl moiety (which is lost in the primary fragmentation), the product ion would remain at 389.3. Therefore, 405.3 is the specific diagnostic fragment for triazole-hydroxylated species.

Performance Data: Accuracy, Precision & Kinetics Benchmark Validation Data (Parent & Major Metabolite)

Since 3-Hydroxymethyl Maraviroc is often assayed in the same run as the parent, the validation standards for Maraviroc serve as the quality control benchmark. The following data represents the industry standard for a validated LC-MS/MS assay (e.g., FDA Bioanalytical Method Validation Guidelines).

Table 1: Reference Accuracy & Precision (Human Plasma) Data derived from validated clinical assays (e.g., Marzinke et al., 2014).

QC Level	Concentration (ng/mL)	Intra-Assay Precision (%CV)	Inter-Assay Precision (%CV)	Accuracy (% Bias)
LLOQ	0.50	5.4%	6.0%	± 8.4%
Low QC	1.50	4.2%	5.1%	± 5.2%
Mid QC	50.0	3.6%	4.8%	± 2.1%
High QC	850	2.8%	3.9%	± 1.3%

Kinetic Characterization of 3-Hydroxymethyl Maraviroc

For the specific metabolite, performance is often measured by formation kinetics in liver microsomes rather than clinical plasma levels (which are low). The following data highlights the enzyme efficiency for generating this specific metabolite.

Table 2: Enzyme Kinetics for 3-Hydroxymethyl Formation Source: Walker et al., Drug Metab Dispos (2018)

Enzyme System	Km (μM)	Vmax (pmol/min/pmol P450)	Intrinsic Clearance (CLint)
CYP3A4	11.1 ± 2.3	0.04	Low
CYP3A5	48.9 ± 5.1	0.93	High

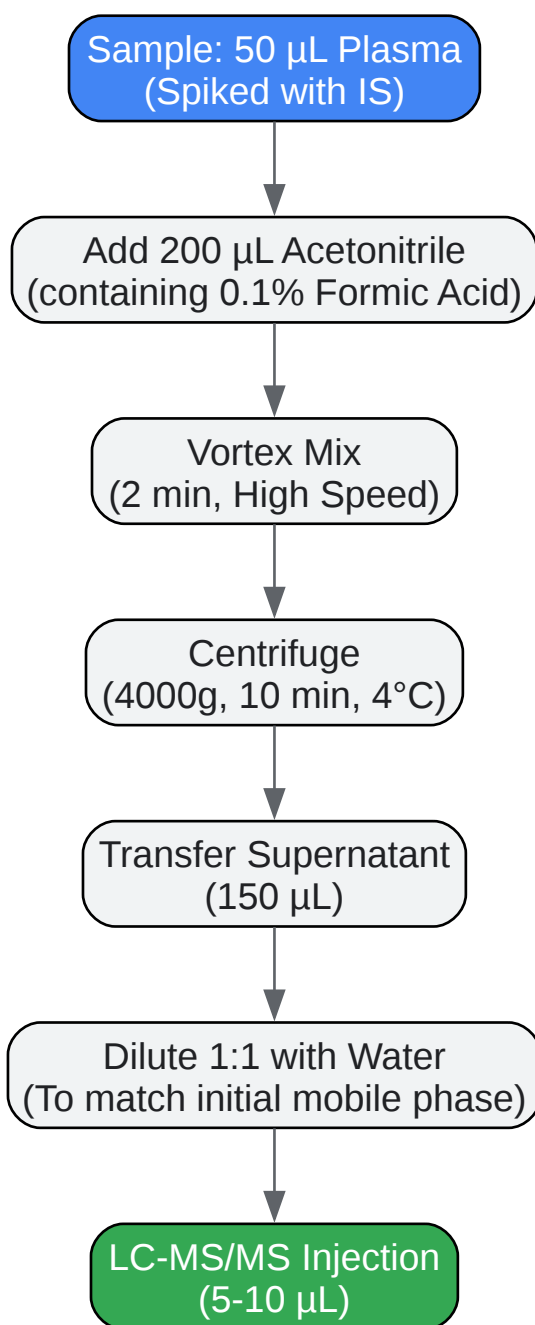
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Interpretation: The Vmax for CYP3A5 is significantly higher than CYP3A4 for this specific oxidation. This indicates that 3-Hydroxymethyl Maraviroc is a sensitive marker for CYP3A5 activity. In CYP3A5 non-expressers (genotype 3/3), levels of this metabolite will be negligible compared to expressers (1/1).

Step-by-Step Extraction Protocol

This protocol utilizes Protein Precipitation (PPT), which is preferred over Liquid-Liquid Extraction (LLE) for polar metabolites like 3-Hydroxymethyl Maraviroc to prevent loss of the hydrophilic analyte.

Workflow Diagram



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Caption: Optimized Protein Precipitation workflow for recovery of Maraviroc and polar hydroxylated metabolites.

Detailed Steps:

- Preparation: Aliquot 50 μL of plasma (or microsomal incubation mixture) into a 96-well plate.

- Internal Standard: Add 20 µL of Internal Standard solution (Maraviroc-d6, 100 ng/mL).
- Precipitation: Add 200 µL of ice-cold Acetonitrile containing 0.1% Formic Acid. The acid helps stabilize the basic amine of the tropane ring.
- Extraction: Vortex vigorously for 2 minutes.
- Separation: Centrifuge at 4000 x g for 10 minutes at 4°C.
- Reconstitution: Transfer 150 µL of the supernatant to a fresh plate. Add 150 µL of Milli-Q water. Note: Direct injection of pure acetonitrile can cause peak fronting for early eluting polar metabolites; dilution with water is mandatory.
- Analysis: Inject 5–10 µL onto the UPLC-MS/MS system.

References

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Sources

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